

(3S,5R)-fluvastatin sodium deuterated standard D6 for analysis

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Compound Focus: (3S,5R)-fluvastatin sodium

CAS No.: 93957-55-2

Cat. No.: S528234

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Supplier & Product Specifications

Supplier	Catalogue Number	Form	Purity	Molecular Weight	CAS Number
MedChemExpress [1]	HY-14664CS	Sodium Salt	98.0%	439.48 g/mol	2249799-35-5
DC Chemicals [2]	DC41071	Information Missing	Information Missing	417.50 g/mol	2249799-34-4
ClearSynth [3]	CS-SN-00033	Sodium Salt	Information Missing	439.49 g/mol	2249799-35-5
Veeprho [4]	DVE00858	Sodium Salt	Information Missing	439.50 g/mol*	Not Specified

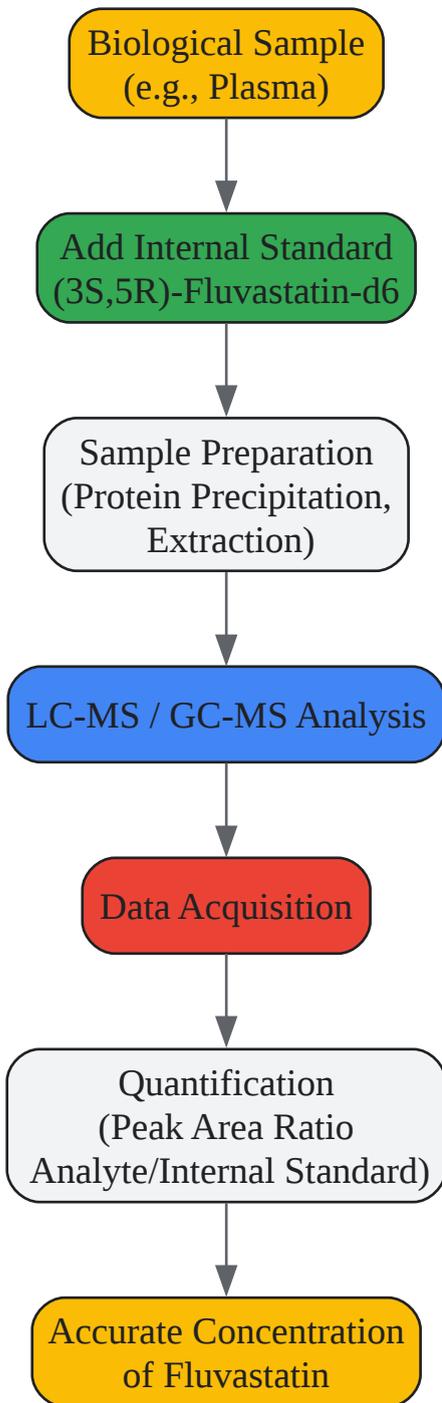
Note: The molecular weight for Veeprho's product is calculated by combining the provided molecular formula component (416.51 g/mol) and the sodium cation (22.99 g/mol). The CAS Number for the sodium salt form, where confirmed, is 2249799-35-5 [1] [3].

Primary Application in Analysis

According to the supplier information, the primary use of (3S,5R)-Fluvastatin-d6 sodium salt is to serve as an **internal standard for quantitative analysis** [1]. Its deuterated structure makes it ideal for techniques like:

- **Liquid Chromatography-Mass Spectrometry (LC-MS)**
- **Gas Chromatography-Mass Spectrometry (GC-MS)**
- **Nuclear Magnetic Resonance (NMR) Spectroscopy**

Using a deuterated internal standard helps to correct for variations in sample preparation and instrument response, thereby improving the accuracy and reliability of mass spectrometry data for quantifying Fluvastatin in complex biological samples. The following diagram illustrates a typical workflow for this application:



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How to Proceed with Your Evaluation

Since the available product pages lack head-to-head performance comparisons, you may need to take the following steps to gather the data required for your guide:

- **Contact Suppliers Directly:** Reach out to the technical sales teams at MedChemExpress, DC Chemicals, and others. They can often provide unpublished data, such as mass spectrometry spectra, chromatograms demonstrating purity and separation, or certificates of analysis.
- **Review Scientific Literature:** Search databases like PubMed and Google Scholar for research papers that utilize these specific products. The methods sections of these papers can serve as detailed experimental protocols and may contain practical performance insights.
- **Conduct Pilot Experiments:** If feasible, the most reliable way to compare performance is to obtain small quantities of the standards from different suppliers and run your own validation experiments. Key parameters to test include **signal-to-noise ratio, linearity of response, and recovery efficiency** in your specific analytical system.

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References

1. (3S,5R)-Fluvastatin-d6 sodium ((3S,5R)-XU 62-320-d6) [[medchemexpress.com](https://www.medchemexpress.com)]
2. (3S,5R)-Fluvastatin D6 Datasheet DC Chemicals [[dcchemicals.com](https://www.dcchemicals.com)]
3. Fluvastatin Stable Isotopes Product List [[clearsynth.com](https://www.clearsynth.com)]
4. (3R,5S)-Fluvastatin-D6 (Sodium Salt) [[veeprho.com](https://www.veeprho.com)]

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